

# Essential Safety and Logistical Information for Handling Sergliflozin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sergliflozin*

Cat. No.: *B10771867*

[Get Quote](#)

This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **Sergliflozin**. The following procedures for personal protective equipment, emergency situations, and disposal are based on general laboratory safety principles and information available for similar SGLT2 inhibitors, as a specific Safety Data Sheet (SDS) for **Sergliflozin** is not publicly available.

## Chemical and Physical Properties

For clarity, the available data for **Sergliflozin** and its related compounds, **Sergliflozin A** (the active metabolite) and **Sergliflozin** etabonate (the prodrug), are summarized below.

Property	Sergliflozin	Sergliflozin A	Sergliflozin etabonate
Synonyms	-	2[(4methoxyphenyl)methyl]phenyl, $\beta$ -D-glucopyranoside[1]	GW869682X[2]
CAS Number	Not Available	360775-96-8[1]	408504-26-7[2]
Molecular Formula	C20H24O7	C20H24O7[1]	C23H28O9[2]
Formula Weight	376.4 g/mol	376.4 g/mol [1]	448.468 g·mol <sup>-1</sup> [2]
Purity	Not Available	≥98%[1]	Not Available
Formulation	Not Available	A solid[1]	Not Available
Solubility	Not Available	Acetonitrile: Slightly Soluble (0.1-1 mg/ml), DMSO: Sparingly Soluble (1-10 mg/ml) [1]	Not Available

## Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data for **Sergliflozin**, caution is advised. The following PPE is recommended to minimize exposure when handling the compound.

- **Eye Protection:** Wear safety glasses with side shields or goggles. If there is a risk of splashing or generating dust, a face shield should be used.[3]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn. Always inspect gloves prior to use and change them frequently, especially if contaminated.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a properly fitted NIOSH-approved respirator is recommended.
- **Skin and Body Protection:** A laboratory coat is required.[3] For tasks with a higher risk of exposure, additional protective clothing such as sleevelets or a disposable suit may be necessary.[3]

## Emergency Procedures

In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[3] Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air.[3] If breathing is difficult, provide oxygen. If the individual is not breathing, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water.[3] Seek immediate medical attention.

## Operational and Disposal Plans

Handling:

- Handle **Sergliflozin** in a well-ventilated area, preferably in a chemical fume hood.
- Minimize dust generation and accumulation.[3]
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4]
- Keep away from incompatible materials. While specific incompatibilities for **Sergliflozin** are not documented, it is good practice to store it away from strong oxidizing agents.

Spill Management:

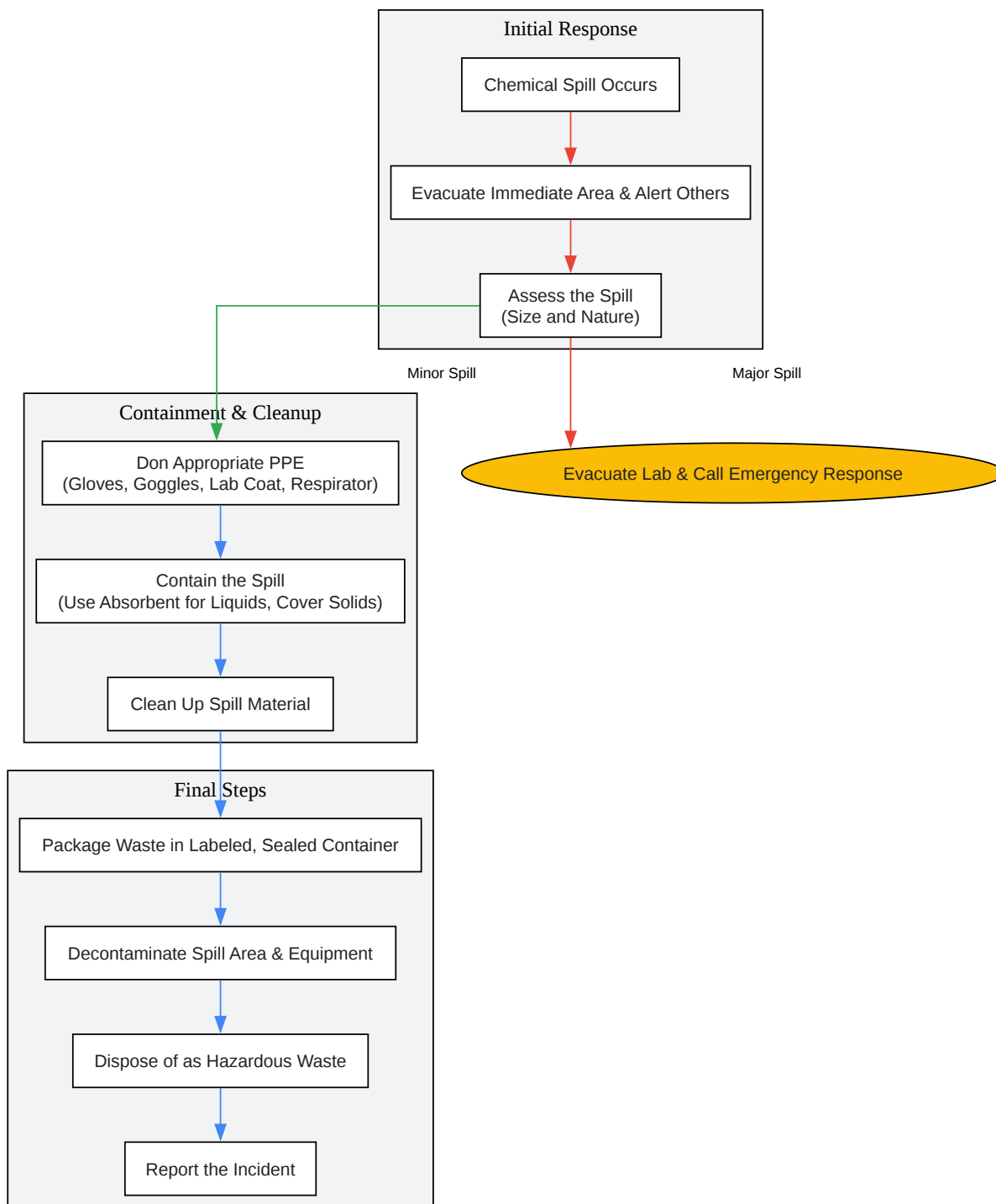
In the event of a spill, follow these steps:

- Evacuate the immediate area.
- Wear appropriate PPE as described above.
- For solid spills, carefully sweep or scoop up the material, avoiding dust generation. Place it in a labeled, sealed container for disposal.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the contaminated absorbent in a labeled, sealed container for disposal.
- Clean the spill area with a suitable detergent and water.
- Dispose of all contaminated materials as hazardous waste.

#### Disposal:

- Dispose of **Sergliflozin** and any contaminated materials as chemical waste in accordance with all applicable federal, state, and local regulations.
- Do not dispose of down the drain or in regular trash.
- Sharps, such as needles used for injections, must be disposed of in a designated sharps container.<sup>[5][6]</sup>

## Workflow for Handling a Chemical Spill



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. Sergliflozin etabonate - Wikipedia [en.wikipedia.org]
- 3. merck.com [merck.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Sharps disposal practices among diabetic patients using insulin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. How to Dispose of Used Diabetes Supplies [healthline.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Sergliflozin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10771867#personal-protective-equipment-for-handling-sergliflozin]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)